

Comparative analysis of different N-acyl glycines in vitro

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A Comparative In Vitro Analysis of N-Acyl Glycines

This guide presents an objective in vitro comparison of various N-acyl glycines (NAGlys), a class of endogenous lipid signaling molecules. With growing interest in their therapeutic potential, this document provides a comprehensive overview of their bioactivity, supported by experimental data, for researchers, scientists, and drug development professionals. The information is compiled from multiple studies to highlight the functional differences and similarities among these compounds.

Data Presentation

The following tables summarize the quantitative data on the in vitro activities of different N-acyl glycines across various molecular targets.

Table 1: Comparative Activity of N-Acyl Glycines at G-Protein Coupled Receptors (GPCRs)

N-Acyl Glycine	Receptor	Cell Line	Assay Type	Potency (EC ₅₀ /IC ₅₀)	Effect	Source(s)
N-arachidonoyl glycine (NAGly)	GPR18	CHO-K1	Adenylyl Cyclase Inhibition	~20 nM	Agonist	[1]
GPR18	Rat Sympathetic Neurons	Ca ²⁺ Current Modulation	No inhibition observed	No canonical activation	[2][3]	
GPR55	CHO	Ca ²⁺ Mobilization, MAPK Activity	Concentration-dependent	Agonist	[4][5][6]	
GPR92	-	-	1-30 μM	Weak Agonist	[1][4]	
N-palmitoyl glycine (PalGly)	GPR18	F-11 cells	Ca ²⁺ Influx	Potent	Agonist	[7]
N-oleoyl glycine (NOleGly)	PPAR-α	-	-	Weak	Agonist	

Note: The activity of N-arachidonoyl glycine at GPR18 is controversial, with some studies showing activation and others failing to observe canonical Gαi/o signaling.[1][2][3]

Table 2: Comparative Inhibition of Enzymes and Transporters by N-Acyl Glycines

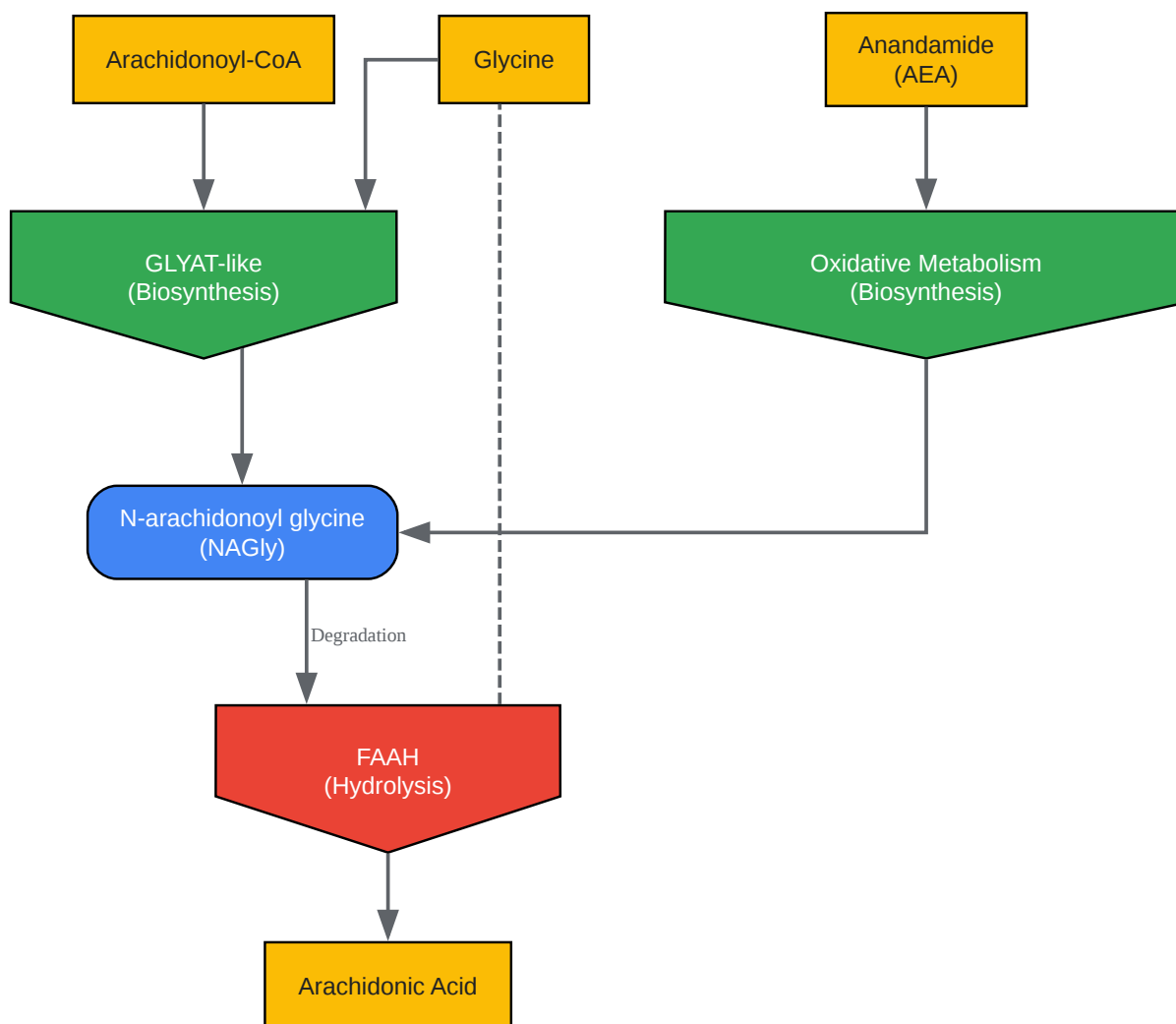
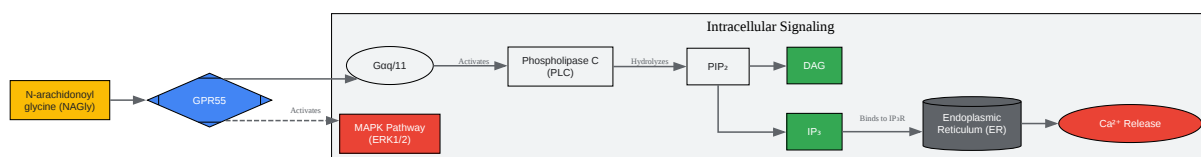
N-Acyl Glycine	Target	Assay Type	Potency (IC ₅₀ /K _i)	Inhibition Type	Source(s)
N-arachidonoyl glycine (NAGly)	FAAH	Hydrolysis Assay	Poor substrate/inhibitor	Competitive	[4][8]
COX-2	Enzymatic Assay	-	Inhibitor	[1][4]	
GLYT2	Glycine Transport Assay	-	Non-competitive	[1][4]	
N-oleoyl glycine (NOleGly)	GLYT2	Glycine Transport Assay	K _i = 0.5–1.0 μM	Inhibitor	

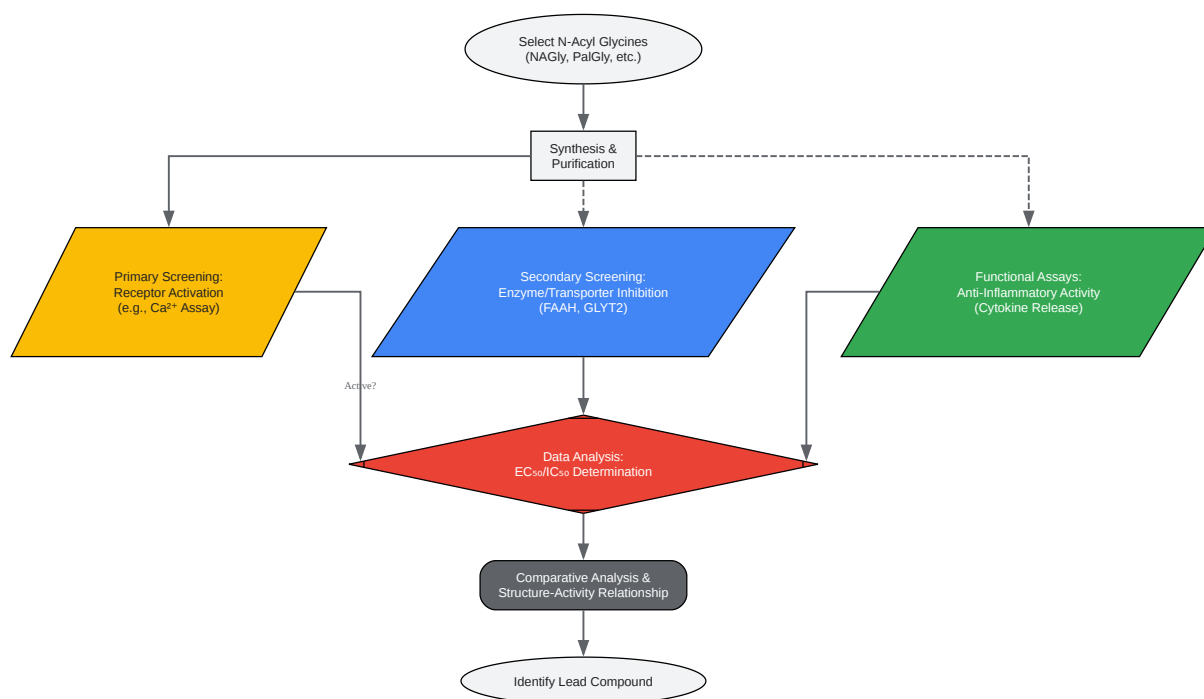
Table 3: Anti-Inflammatory and Other In Vitro Effects of N-Acyl Glycines

N-Acyl Glycine	Cell Model	Effect	Key Markers	Source(s)
N-arachidonoyl glycine (NAGly)	BV-2 Microglia	Inhibition of cytokine production	TNF-α, IFN-γ	[9]
Human CD4+ T cells	Blunts Th1/Th17 inflammatory signaling	IFN-γ, IL-17	[10]	
N-palmitoyl glycine (PalGly)	F-11 cells, DRG neurons	Induces Ca ²⁺ influx and NO production	Intracellular Ca ²⁺ , NO	[7]
Rat dorsal horn neurons	Inhibits heat-evoked firing	-	[7]	

Signaling and Metabolic Pathways

The following diagrams illustrate the key signaling and metabolic pathways associated with N-acyl glycines.





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